

# Best practices for long-term storage of Givosiran for research

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## Compound of Interest

Compound Name: *Givosiran*

Cat. No.: *B15604130*

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## Givosiran for Research: Technical Support Center

This technical support center provides best practices, troubleshooting guides, and frequently asked questions (FAQs) for the long-term storage and handling of **Givosiran** in a research setting. The information is intended for researchers, scientists, and drug development professionals.

### Frequently Asked Questions (FAQs)

Q1: How should I store the **Givosiran** vial upon receipt?

A1: **Givosiran**, as supplied in the GIVLAARI® vial, should be stored at 2°C to 25°C (36°F to 77°F). It is crucial to keep the vial in its original carton to protect it from light.

Q2: The **Givosiran** vial is labeled as "single-use only." Can I still use it for multiple experiments?

A2: The "single-use" designation is for clinical administration to ensure sterility and prevent contamination. For research purposes, where multiple experiments may be conducted from a single vial, it is imperative to handle the solution using strict aseptic techniques to prevent contamination. Once the vial septum has been punctured, the risk of contamination increases. It is best practice to aliquot the solution for long-term storage immediately after opening.

Q3: What is the recommended procedure for long-term storage of **Givosiran** for research?

A3: While specific long-term storage data for research applications of the commercial **Givosiran** solution is not publicly available, the following best practices, adapted from general guidelines for siRNA therapeutics, are recommended:

- Aseptic Technique: Work in a laminar flow hood and use sterile, RNase-free pipette tips, and microcentrifuge tubes.
- Aliquoting: Immediately after opening the vial, dispense the **Givosiran** solution into small, single-use aliquots in sterile, RNase-free polypropylene tubes. The volume of the aliquots should be based on your typical experimental needs to minimize waste.
- Storage Temperature: Store the aliquots at -20°C or, for even greater stability, at -80°C.<sup>[1]</sup> Use a non-frost-free freezer to avoid temperature fluctuations.<sup>[1]</sup><sup>[2]</sup>
- Labeling: Clearly label each aliquot with the name of the compound, concentration, and the date of aliquoting.

Q4: How many freeze-thaw cycles can **Givosiran** tolerate?

A4: Specific freeze-thaw stability data for the **Givosiran** solution is not available. For general siRNA therapeutics, it is recommended to limit freeze-thaw cycles to no more than five.<sup>[1]</sup> Aliquoting is the most effective strategy to avoid repeated freeze-thaw cycles.

Q5: What diluents are recommended for **Givosiran** in research experiments?

A5: **Givosiran** is supplied as a ready-to-use solution. For experimental purposes, dilutions should be made in sterile, RNase-free buffers. Suitable diluents may include:

- RNase-free water<sup>[2]</sup>
- Phosphate-buffered saline (PBS)
- Cell culture medium appropriate for your experiment

It is advisable to prepare working dilutions fresh for each experiment and not to store them for extended periods, as the stability of diluted **Givosiran** is unknown. For esiRNAs, it is

recommended not to store them at concentrations below 20 ng/μl for more than a few days.<sup>[3]</sup>

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Reduced efficacy in in-vitro/in-vivo experiments	Degradation of Givosiran due to improper storage or handling.	- Ensure storage at -20°C or -80°C in a non-frost-free freezer. - Limit freeze-thaw cycles by using single-use aliquots. <sup>[1]</sup> - Use sterile, RNase-free reagents and consumables to prevent degradation by nucleases. <sup>[2]</sup>
Contamination of the Givosiran stock.	- Always use aseptic techniques when handling the solution. - If contamination is suspected, discard the aliquot and use a fresh one.	
Inconsistent experimental results	Inaccurate pipetting of the viscous Givosiran solution.	- Use positive displacement pipettes or reverse pipetting techniques for accurate measurement. - Ensure the solution is completely thawed and mixed gently before use.
Multiple freeze-thaw cycles.	- Prepare a new set of single-use aliquots from a fresh vial and limit their freeze-thaw cycles.	

## Data Presentation

Table 1: Recommended Storage Conditions for **Givosiran** and General siRNA Therapeutics

Product	Formulation	Unopened Vial Storage	Opened Vial/Aliquot Storage (Research Use)	Stability
Givosiran (GIVLAARI®)	Ready-to-use solution (189 mg/mL)	2°C to 25°C (protect from light)	Recommended: Aliquot and store at -20°C or -80°C (based on general siRNA guidelines)	Data not publicly available for long-term frozen storage of the commercial solution.
General siRNA (Dry Pellet)	Lyophilized powder	-20°C in a non-frost-free freezer	-20°C in a non-frost-free freezer	Stable for at least 1 year. <sup>[1]</sup>
General siRNA (Resuspended)	In RNase-free buffer	N/A	-20°C in a non-frost-free freezer	Stable for at least 6 months. <sup>[1]</sup> Limit freeze-thaw cycles to <5. <sup>[1]</sup>

## Experimental Protocols

### Protocol 1: Aliquoting **Givosiran** for Long-Term Research Storage

- **Preparation:** Before opening the **Givosiran** vial, prepare sterile, RNase-free polypropylene microcentrifuge tubes. Label them with "**Givosiran**," the concentration (189 mg/mL), and the date. Work in a sterile environment, such as a laminar flow hood.
- **Vial Handling:** Allow the **Givosiran** vial to come to room temperature if stored in the refrigerator. Inspect the solution visually for particulate matter and discoloration. The solution should be clear and colorless to yellow.<sup>[4]</sup>
- **Aliquoting:** Using a sterile, RNase-free pipette tip, carefully withdraw the desired volume of **Givosiran** solution. Dispense the solution into the prepared microcentrifuge tubes. It is advisable to create aliquots of varying volumes based on anticipated experimental needs to minimize waste.

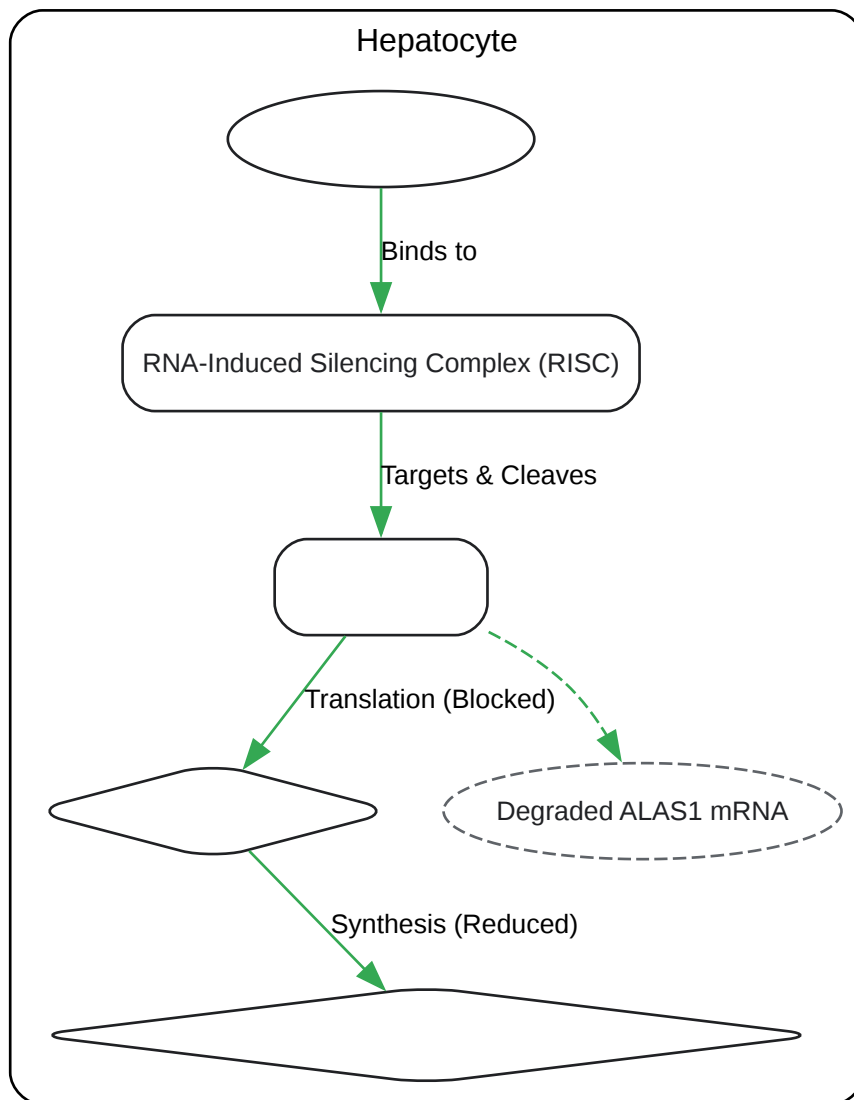
- **Storage:** Immediately cap the tubes and place them in a freezer at -20°C or -80°C for long-term storage.
- **Record Keeping:** Maintain a detailed log of the aliquots, including the date of preparation and the number of freeze-thaw cycles for each tube.

#### Protocol 2: Preparation of a Working Dilution of **Givosiran**

- **Thawing:** Retrieve a single aliquot of **Givosiran** from the freezer and thaw it on ice.<sup>[3]</sup>
- **Mixing:** Once completely thawed, gently vortex the tube to ensure a homogenous solution.
- **Dilution:** Using sterile, RNase-free pipette tips and diluents (e.g., RNase-free PBS or cell culture medium), prepare the desired working concentration. For example, to prepare a 1 mg/mL solution from the 189 mg/mL stock, you would perform a 1:189 dilution.
- **Use:** Use the freshly prepared working dilution immediately in your experiment. Avoid storing diluted solutions for extended periods.

## Mandatory Visualizations

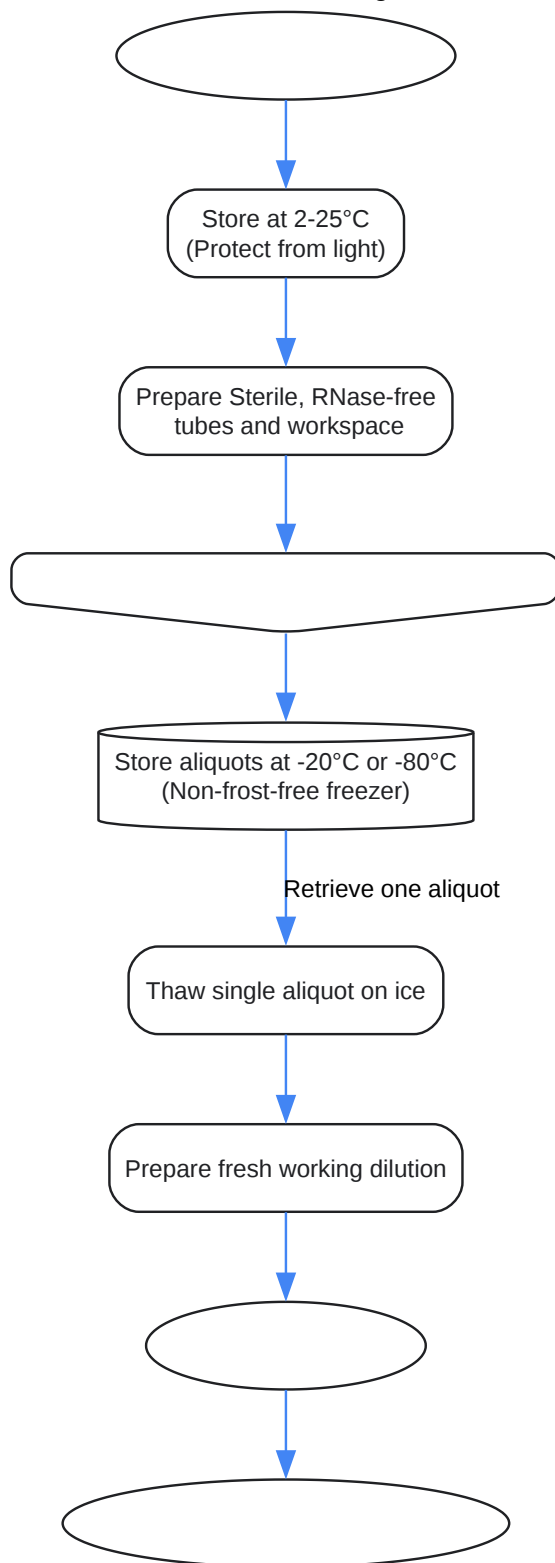
## Givosiran Mechanism of Action



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Caption: Mechanism of action of **Givosiran** in hepatocytes.

## Givosiran Research Storage Workflow

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Caption: Recommended workflow for **Givosiran** storage and handling.

## Disposal of Givosiran Waste

Unused **Givosiran** solution and contaminated materials should be disposed of in accordance with local, state, and federal regulations for chemical and laboratory waste.[5][6] Do not dispose of **Givosiran** via wastewater.[7] Consult your institution's Environmental Health and Safety (EHS) office for specific guidelines.[6]

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